An In-depth Technical Guide to Cyanomethyl 2-hydroxy-3-phenylpropanoate

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Compound of Interest

Compound Name:	*cyanomethyl (2R)-2-hydroxy-3-phenylpropanoate*
Cat. No.:	*B13467908*

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Abstract: This document provides a comprehensive technical overview of cyanomethyl 2-hydroxy-3-phenylpropanoate, a derivative of the naturally occurring alpha-hydroxy acid, 3-phenyllactic acid. While this specific ester is not extensively documented in current literature, this guide synthesizes data from structurally analogous compounds and fundamental chemical principles to provide a robust profile for researchers. We will cover its chemical identity, predicted physicochemical properties, a proposed synthetic route, expected analytical characteristics, and a forward-looking perspective on its potential biological activities and applications in drug development. This guide is intended to serve as a foundational resource for scientists interested in exploring the therapeutic potential of novel phenylpropanoid derivatives and cyanomethyl-containing compounds.

Introduction and Strategic Rationale

Cyanomethyl 2-hydroxy-3-phenylpropanoate is a molecule of significant interest, situated at the intersection of natural product chemistry and synthetic medicinal chemistry. Its core structure is derived from 3-phenyllactic acid, a phenylpropanoid found in various natural sources, including fermented foods and medicinal plants, where it is known to exhibit biological activity.[1] The addition of a cyanomethyl ester functional group is a strategic modification. The cyano group is

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a versatile chemical handle and a bioisostere for other functional groups, capable of modulating a molecule's polarity, metabolic stability, and interaction with biological targets.[2]

The introduction of cyanomethyl moieties has been explored as a strategy in drug design to create compounds with a range of therapeutic effects, including potential antiproliferative and anti-inflammatory activities.[2][3] This guide provides a detailed, predictive analysis of cyanomethyl 2-hydroxy-3-phenylpropanoate to equip researchers with the necessary information to synthesize, characterize, and evaluate this promising compound.

Chemical Identity and Physicochemical Properties

The fundamental identity of the molecule is established by its structure, which dictates its chemical behavior and physical properties.

- IUPAC Name: cyanomethyl 2-hydroxy-3-phenylpropanoate
- Synonyms: 2-Cyano-2-oxoethyl 2-hydroxy-3-phenylpropanoate; 3-Phenyllactic acid, cyanomethyl ester
- Molecular Formula: $C_{11}H_{11}NO_3$
- SMILES: C1=CC=C(C=C1)CC(C(=O)OCC#N)O

2.1. Predicted Physicochemical Properties

The following properties are predicted based on the known experimental data for the closely related analog, methyl 2-hydroxy-3-phenylpropanoate, with adjustments for the cyanomethyl group.[4] These values should be confirmed experimentally.

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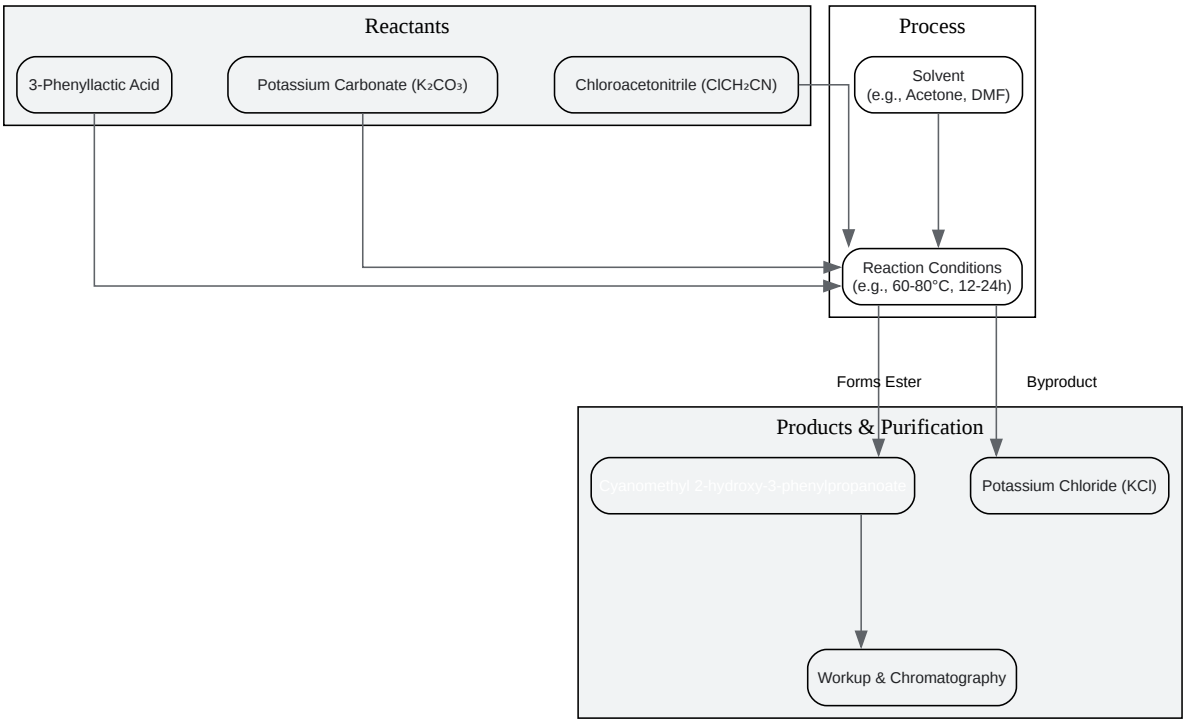
Property	Predicted Value	Reference/Basis for Prediction
Molecular Weight	205.21 g/mol	Calculated from Molecular Formula
Appearance	Colorless oil or low-melting solid	Analogy to methyl/ethyl esters[4][5]
Boiling Point	> 290 °C at 760 mmHg (with decomposition)	Extrapolated from methyl ester[4]
LogP (o/w)	~1.0 - 1.5	Estimated based on increased polarity vs. methyl ester
Solubility	Soluble in methanol, ethanol, DMSO, DMF, ethyl acetate. Sparingly soluble in water.	General solubility of organic esters
Hydrogen Bond Donors	1 (from hydroxyl group)	Calculated from structure
Hydrogen Bond Acceptors	4 (from ester carbonyl, hydroxyl oxygen, and nitrile nitrogen)	Calculated from structure
Rotatable Bonds	5	Calculated from structure

Proposed Synthesis Protocol

As no specific synthesis for this compound is published, the following protocol is proposed based on standard esterification methods, specifically the alkylation of a carboxylic acid salt with an alkyl halide. This method is chosen for its high functional group tolerance, particularly for the free hydroxyl group.

3.1. Reaction Scheme

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Caption: Proposed synthesis workflow for cyanomethyl 2-hydroxy-3-phenylpropanoate.

3.2. Step-by-Step Methodology

Materials:

- 3-Phenyllactic acid (1.0 eq)[6]

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- Chloroacetonitrile (1.2 eq)[7]
- Potassium carbonate (K_2CO_3), anhydrous (1.5 eq)
- Sodium Iodide (NaI), catalytic amount (0.1 eq)
- Anhydrous Dimethylformamide (DMF) or Acetone
- Ethyl acetate
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- Setup: To a flame-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere (e.g., Nitrogen or Argon), add 3-phenyllactic acid (1.0 eq).
- Dissolution: Add anhydrous DMF (or acetone) to dissolve the starting material completely. The volume should be sufficient to ensure stirring, typically resulting in a 0.2-0.5 M solution.
- Base Addition: Add anhydrous potassium carbonate (1.5 eq) and a catalytic amount of sodium iodide (0.1 eq) to the solution. The sodium iodide facilitates the reaction via the Finkelstein reaction, converting chloroacetonitrile in situ to the more reactive iodoacetonitrile.
- Alkylating Agent: Add chloroacetonitrile (1.2 eq) to the stirring suspension.
- Reaction: Heat the reaction mixture to 60-80°C and stir vigorously. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting 3-phenyllactic acid is consumed (typically 12-24 hours).

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- Workup - Quenching: After cooling to room temperature, filter the mixture to remove the inorganic salts. Dilute the filtrate with ethyl acetate and wash sequentially with water, saturated aqueous $NaHCO_3$ solution, and finally with brine. The bicarbonate wash removes any unreacted carboxylic acid.

- Workup - Drying: Dry the organic layer over anhydrous $MgSO_4$ or Na_2SO_4, filter, and concentrate the solvent in vacuo using a rotary evaporator to obtain the crude product.

- Purification: Purify the crude oil by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent, to yield the pure cyanomethyl 2-hydroxy-3-phenylpropanoate.

Predicted Analytical Characterization

The identity and purity of the synthesized compound would be confirmed using standard spectroscopic methods. The following are predicted spectra based on the proposed structure and data from analogous molecules.[4][8][9]

4.1. ^1H NMR Spectroscopy (400 MHz, $CDCl_3$)

- δ 7.20-7.40 (m, 5H): A multiplet corresponding to the five protons of the phenyl ring.

- δ 4.85 (s, 2H): A sharp singlet for the two protons of the methylene group (-O-CH_2-CN) of the cyanomethyl ester. This signal is characteristic and its integration is a key indicator of successful esterification.

- δ 4.50 (dd, J = 7.5, 4.5 Hz, 1H): A doublet of doublets for the proton on the chiral center bearing the hydroxyl group (-CH(OH)-).

- δ 3.20 (dd, J = 14.0, 4.5 Hz, 1H) & δ 3.05 (dd, J = 14.0, 7.5 Hz, 1H): Two doublets of doublets for the diastereotopic protons of the methylene group adjacent to the phenyl ring (-CH_2-Ph).

- δ 2.90 (br s, 1H): A broad singlet for the hydroxyl proton (-OH). This peak may exchange with D_2O.

4.2. ^{13}C NMR Spectroscopy (100 MHz, $CDCl_3$)

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- δ 172.5: Carbonyl carbon of the ester.
- δ 135.0: Quaternary carbon of the phenyl ring (C1).
- δ 129.5 (x2), 128.8 (x2), 127.5: Aromatic carbons (CH).
- δ 114.0: Nitrile carbon (-C≡N).
- δ 71.0: Carbon of the chiral center bearing the hydroxyl group (-CH(OH)-).
- δ 49.5: Methylene carbon of the cyanomethyl ester (-O-CH_2-CN).
- δ 40.0: Methylene carbon adjacent to the phenyl ring (-CH_2-Ph).

4.3. FT-IR Spectroscopy (Thin Film, cm^{-1})

- 3450 (broad): O-H stretch of the alcohol group.
- 3030, 3065: Aromatic C-H stretches.
- 2950, 2880: Aliphatic C-H stretches.
- 2260 (sharp, medium): C≡N stretch of the nitrile group. This is a highly characteristic peak. [10]
- 1760 (strong): C=O stretch of the ester carbonyl. The frequency is slightly higher than a typical alkyl ester due to the electron-withdrawing effect of the adjacent nitrile.
- 1250, 1180: C-O stretches of the ester.
- 1600, 1495, 1455: Aromatic C=C stretches.
- 740, 700: C-H out-of-plane bending for a monosubstituted benzene ring.

4.4. Mass Spectrometry (EI-MS)

- m/z 205 $[M]^+$: Molecular ion peak (may be of low intensity).
- m/z 165 $[M - CH_2CN]^+$: Loss of the cyanomethyl radical.

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- m/z 107 $[C_7H_7O]^+$: Fragment corresponding to the hydroxytropylium ion, a common rearrangement product.
- m/z 91 $[C_7H_7]^+$: Tropylium ion, characteristic of a benzyl group. This is often a base peak.
- m/z 77 $[C_6H_5]^+$: Phenyl cation.

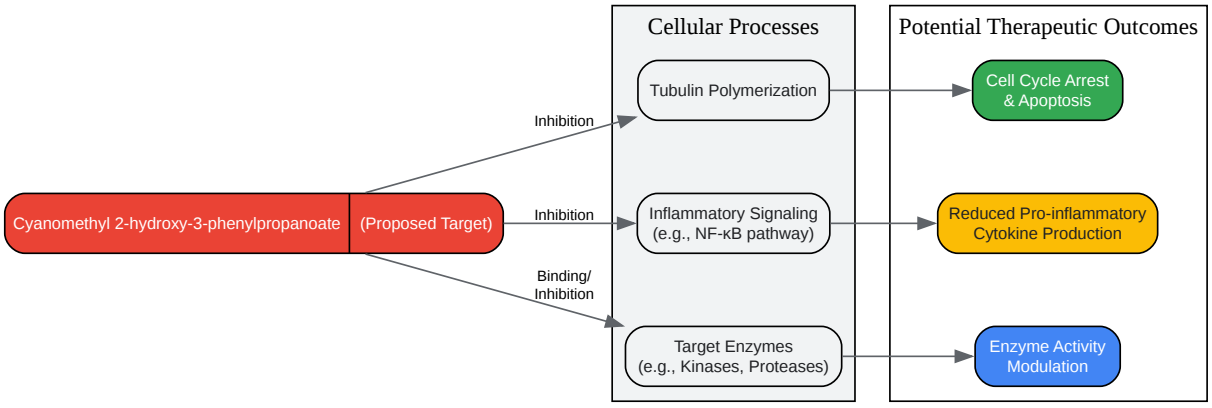
Potential Biological Activity and Applications

While the specific biological profile of cyanomethyl 2-hydroxy-3-phenylpropanoate is uncharacterized, its structural components suggest several promising avenues for investigation in drug development.

5.1. Inferred Mechanisms of Action

- Antiproliferative/Anticancer Activity: Several studies have demonstrated that novel compounds containing a cyanomethyl group exhibit significant cytotoxic effects against various cancer cell lines.[3][11] One potential mechanism is the inhibition of tubulin polymerization, a critical process for cell division.[11] The phenylpropanoid scaffold can also contribute to anticancer activity.
- Anti-inflammatory Properties: Phenylpropanoids are known to possess anti-inflammatory effects. The cyanomethyl moiety could further enhance this activity. For instance, related acrylamide structures have been shown to reduce the production of key inflammatory mediators like nitric oxide (NO), interleukin-1β (IL-1β), and tumor necrosis factor-alpha (TNF-α) in macrophages.[12]
- Enzyme Inhibition: The electrophilic nature of the nitrile and the ester functionality could allow the molecule to act as an inhibitor for various enzymes, such as proteases or kinases, which are common targets in drug discovery.

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Caption: Inferred potential mechanisms of action for drug development.

Safety and Handling

No specific toxicity data is available for cyanomethyl 2-hydroxy-3-phenylpropanoate. Therefore, it must be handled with care, assuming it is hazardous. General precautions should be based on data for structurally similar compounds and the nitrile functional group.

- General Hazards: Based on the GHS classification for methyl 2-hydroxy-3-phenylpropanoate, this compound should be considered harmful if swallowed, and may cause skin and serious eye irritation.[4]

- Nitrile-Specific Hazards: Organic nitriles are a class of compounds that should be treated as potentially toxic. They can be absorbed through the skin, inhalation, or ingestion.[13] The toxicity of some aliphatic nitriles is mediated by the metabolic release of cyanide.[14][15] Therefore, incomplete combustion can also produce highly toxic hydrogen cyanide gas.[13]

- Handling:

  - Always handle in a well-ventilated fume hood.

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- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Avoid contact with strong acids, bases, and oxidizing agents.[13]
- In case of fire, use a CO_2, dry chemical, or foam extinguisher. Avoid using water jets.

Conclusion and Future Directions

Cyanomethyl 2-hydroxy-3-phenylpropanoate represents a strategically designed molecule with significant, albeit currently unexplored, potential in medicinal chemistry. By combining a natural product scaffold with a versatile synthetic handle, it stands as an attractive candidate for screening in anticancer and anti-inflammatory assays. This technical guide provides a foundational, predictive framework for its synthesis and characterization. Future research should focus on the experimental validation of the proposed synthetic protocol, a thorough spectroscopic and physicochemical characterization, and a systematic evaluation of its biological activities to unlock its full therapeutic potential.

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